

# N-Desethyl amodiaquine co-solvent compatibility

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## Compound Focus: N-Desethyl amodiaquine dihydrochloride

CAS No.: 79049-30-2

Cat. No.: S904130

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## Solvent Compatibility & Physicochemical Data

The table below summarizes key data on N-Desethyl amodiaquine's solubility and stability to help you select an appropriate solvent system [1] [2].

Property	Detail
Molecular Weight	327.81 g/mol [1] [2]
CAS Number	79352-78-6 [1] [2]
Purity	≥98% [1]
Solubility in DMSO	~100 mg/mL (~305 mM) [1] [2]
Recommended Stock Concentration	10 mM - 100 mg/mL [1] [2]
Storage (Powder)	-20°C (3 years); 4°C (2 years) [1]
Storage (Solution)	-80°C (6 months); -20°C (1 month) [1]

Compatible Formulations for In Vivo Research [1] [2]:

- **Formulation 1:** 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline
- **Formulation 2:** 10% DMSO + 90% (20% SBE- $\beta$ -CD in Saline)
- **Formulation 3:** 10% DMSO + 90% Corn Oil

## Experimental Preparation Protocols

Here are standard protocols for preparing working solutions using the compatible formulations listed above [1].

### Protocol 1: PEG300/Saline/Tween-80 System

This aqueous-soluble system is suitable for most in vivo applications.

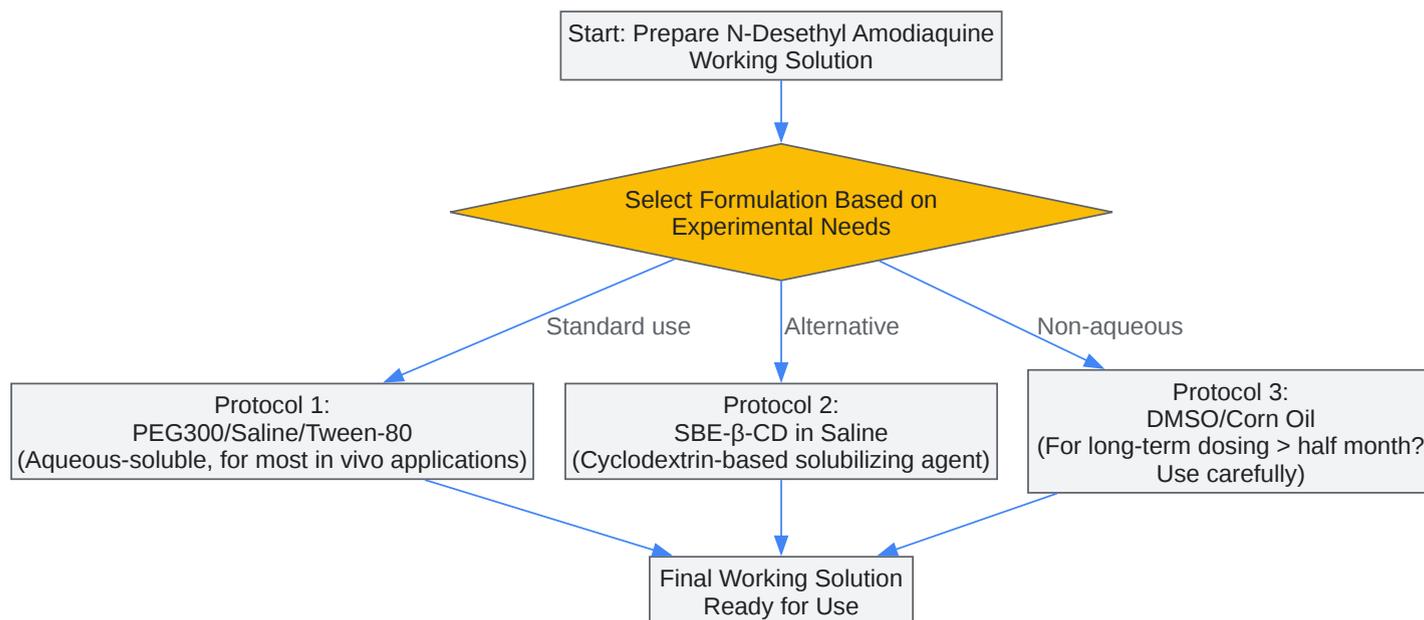
- **Prepare stock:** Dissolve N-Desethyl amodiaquine in DMSO to a concentration of 25.0 mg/mL.
- **Add PEG300:** To 400  $\mu$ L of PEG300, add 100  $\mu$ L of the DMSO stock solution. Mix evenly.
- **Add Tween-80:** Add 50  $\mu$ L of Tween-80 to the mixture. Mix evenly.
- **Dilute to final volume:** Add 450  $\mu$ L of saline to adjust the final volume to 1 mL. The final concentration is 2.5 mg/mL.

### Protocol 2: SBE- $\beta$ -CD in Saline System

This formulation uses a cyclodextrin-based solubilizing agent.

- **Prepare stock:** Dissolve N-Desethyl amodiaquine in DMSO to a concentration of 25.0 mg/mL.
- **Prepare 20% SBE- $\beta$ -CD:** Dissolve 2 g of SBE- $\beta$ -CD in 10 mL of saline to obtain a clear solution. This solution can be stored at 4°C for one week.
- **Mix solution:** Add 100  $\mu$ L of the DMSO stock solution to 900  $\mu$ L of the 20% SBE- $\beta$ -CD solution. Mix evenly. The final concentration is 2.5 mg/mL.

This workflow outlines the decision process for preparing these formulations:



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## Frequently Asked Questions (FAQs)

**Q1: What is the maximum concentration of N-Desethyl amodiaquine I can prepare in DMSO, and how should I store it?** You can prepare concentrated stock solutions up to **100 mg/mL (~305 mM) in DMSO** [1] [2]. For long-term stability, aliquot the stock solution and store it at **-80°C for up to 6 months** or at **-20°C for up to 1 month**. Avoid repeated freeze-thaw cycles to prevent compound degradation or precipitation [1].

**Q2: I need to prepare a solution for an animal study. Which formulation do you recommend and why?** For most in vivo studies, **Formulation 1 (10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline)** is recommended [1] [2]. This formulation is aqueous-soluble and well-tolerated. It is crucial to prepare the solution by adding the co-solvents **sequentially and in the order specified** in Protocol 1 to ensure a clear, stable solution and prevent precipitation at any step [1].

**Q3: The powder was stored correctly, but my stock solution precipitated after thawing. How can I fix this?** Precipitation can occur due to rapid temperature changes or exceeding the solubility limit in your specific formulation. Try **gently warming the solution** in a water bath (do not exceed 37°C) and vortexing. If the precipitate does not dissolve, prepare a fresh stock solution. For future preparations, ensure all solvents are at room temperature before mixing and consider brief sonication to aid dissolution after preparation [1] [2].

**Q4: Can I use water or saline directly to dissolve N-Desethyl amodiaquine?** No. N-Desethyl amodiaquine has low aqueous solubility and requires an organic co-solvent like DMSO for initial solubilization before being diluted into aqueous-based formulations like the ones described above [1] [2].

## Troubleshooting Guide

Issue	Possible Cause	Suggested Solution
<b>Precipitation in working solution</b>	Solvents mixed in incorrect order; temperature shock; exceeding solubility.	Follow the sequential order of addition; ensure all solvents at RT; gently warm and vortex.
<b>Low recovery in analytical assays</b>	Non-specific binding to vials/plates; compound instability.	Use low-binding labware; acidify the solvent system (e.g., add 0.1% formic acid) if compatible with your assay [3].
<b>Inconsistent biological activity</b>	Degraded stock solution; inaccurate concentration.	Use a freshly prepared stock solution; verify concentration via UV-Vis or HPLC if possible.

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## References

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